

CAS number 101803-62-7 properties and uses

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Compound of Interest

Compound Name:	2,4,6-Triisopropylbenzenesulfonyl fluoride
CAS No.:	101803-62-7
Cat. No.:	B12052729

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An In-Depth Technical Guide on CAS 101803-62-7: **2,4,6-Triisopropylbenzenesulfonyl Fluoride** in Advanced Radiochemistry and SuFEx Click Applications

Executive Summary & Chemical Identity

As molecular imaging and bioconjugation technologies evolve, the demand for highly stable, selectively reactive prosthetic groups has surged. CAS 101803-62-7, chemically identified as **2,4,6-triisopropylbenzenesulfonyl fluoride** (TIPS-F), has emerged as a cornerstone molecule in both Sulfur(VI) Fluoride Exchange (SuFEx) click chemistry and Positron Emission Tomography (PET) radiochemistry[1][2].

Unlike traditional unhindered sulfonyl fluorides, which can be susceptible to premature hydrolysis in aqueous environments, TIPS-F leverages immense steric shielding to kinetically trap the sulfur(VI) center[1]. This unique structural causality allows it to serve as a highly stable [18F] radiolabeling tag and a selective SuFEx hub for advanced drug development[2].

Physicochemical Properties & Structural Causality

To understand the utility of TIPS-F, we must first analyze its physicochemical baseline. The table below summarizes the core quantitative data associated with CAS 101803-62-7[3][4].

Property	Value	Mechanistic Significance
CAS Number	101803-62-7	Standard identifier for regulatory and synthetic tracking.
Molecular Formula	C15H23FO2S	High carbon-to-heteroatom ratio drives lipophilicity.
Molecular Weight	286.41 g/mol	Optimal size for a prosthetic group without disrupting peptide folding.
Topological Polar Surface Area	42.5 Å ²	Facilitates membrane permeability if used in small-molecule tracers.
XLogP3-AA (Predicted)	~5.1 - 6.0	Highly lipophilic; requires organic co-solvents during initial bioconjugation.
Core Reactivity	SuFEx Click Chemistry	S-F bond acts as a latent electrophile, activated only under specific catalytic or microenvironmental conditions.

The Causality of Steric Shielding: The selection of the 2,4,6-triisopropylbenzenesulfonyl architecture is not arbitrary; it is a calculated thermodynamic and kinetic strategy. The mechanism of sulfonyl fluoride hydrolysis involves the attack of a nucleophile (water or hydroxide) on the sulfur center, forming a pentacoordinate transition state. The three bulky isopropyl groups at the ortho (2,6) and para (4) positions create a dense physical barrier. This steric bulk physically occludes the trajectory required for nucleophilic attack, drastically raising the activation energy for hydrolysis[1]. Consequently, the S-F bond remains intact even in complex biological matrices, maintaining >95% stability in serum after 2 hours[1].

Core Applications in Drug Development

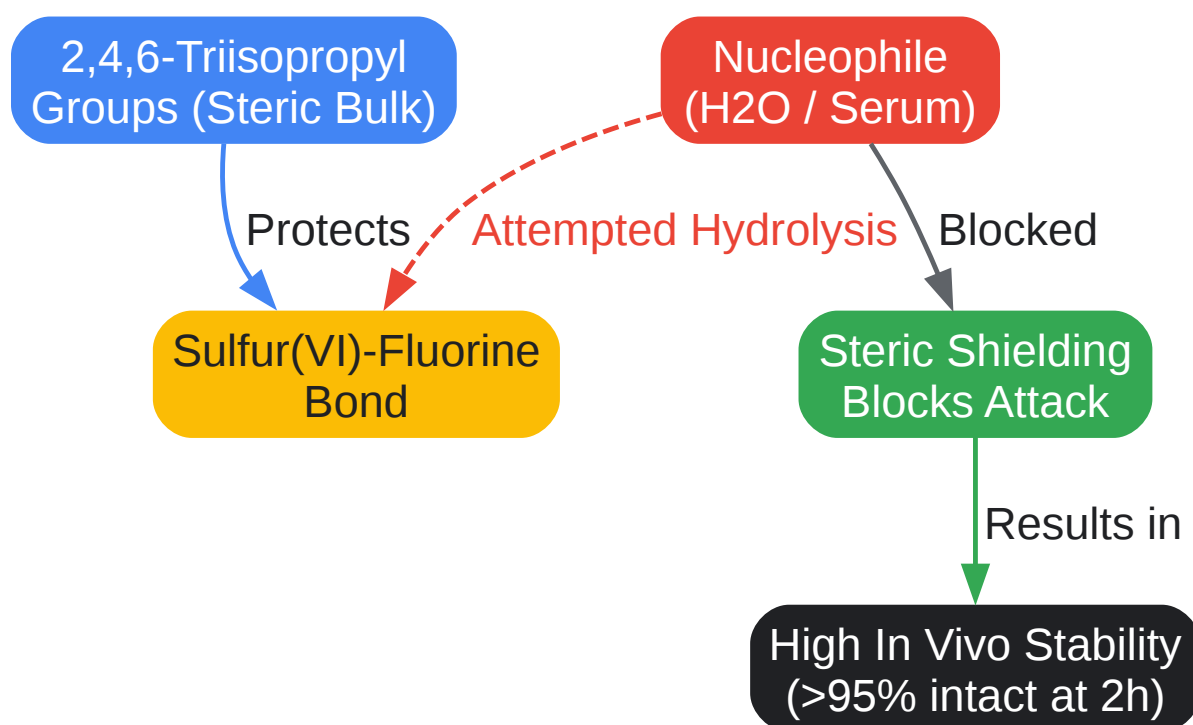
PET Radiochemistry: Stable^[18F] Prosthetic Groups

In PET radiochemistry, the challenge is twofold: achieving rapid isotopic exchange to accommodate the 109.7-minute half-life of Fluorine-18, while ensuring the resulting S-18F bond survives the hydrolytic environment of human serum. TIPS-F acts as an ideal ^[18F] prosthetic group. By reacting the corresponding sulfonyl chloride precursor (TIPS-Cl) with ^[18F]fluoride, researchers can generate a radiotracer tag that resists in vivo defluorination, a common failure point that leads to unwanted bone uptake of free ^[18F]fluoride^[1].

SuFEx Click Chemistry

Introduced by K. Barry Sharpless and colleagues, SuFEx is the next generation of click chemistry^{[2][5]}. While standard sulfonyl fluorides react broadly with tyrosine residues or amines, the sterically hindered TIPS-F requires specific microenvironmental triggers or strong SuFEx catalysts (like DBU or BTMG) to react. This allows for highly selective, late-stage functionalization of complex biomolecules without off-target cross-reactivity^[5].

Mechanistic Visualizations



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Caption: Steric shielding mechanism of TIPS-F preventing S-F bond hydrolysis in serum.

Experimental Workflows & Protocols (Self-Validating Systems)

To ensure scientific integrity and reproducibility, the following protocols are designed as self-validating systems, incorporating critical checkpoints to verify success before proceeding to in vivo stages.

Protocol 1: Microfluidic Radiosynthesis of [18F]TIPS-F

Macroscopic batch reactors often fail with sterically hindered precursors due to the prolonged heating required, which causes thermal degradation. Microfluidic reactors solve this by offering high surface-to-volume ratios for rapid heat transfer, enabling extreme temperatures for very short durations[1].

- **Precursor Preparation:** Dissolve 2,4,6-triisopropylbenzenesulfonyl chloride (TIPS-Cl) in anhydrous acetonitrile to a concentration of 0.5 mg/mL[1].
- **Isotope Preparation:** Trap cyclotron-produced [18F]fluoride on a QMA carbonate cartridge. Elute into a reaction vial using a Kryptofix 222/K₂CO₃ complex. Azeotropically dry the complex with anhydrous acetonitrile under a stream of nitrogen at 95°C.
- **Microfluidic Exchange:** Load the TIPS-Cl solution and the dried [18F]fluoride complex into the reagent loops of a microfluidic radiochemistry system.
- **Reaction Execution:** Pump the reagents through the microfluidic chip. Set the reactor temperature between 130–180 °C with a strict residence time of <60 seconds[1].
- **Validation Checkpoint 1 (Radio-HPLC):** Inject a 5 µL aliquot of the crude mixture into an analytical radio-HPLC. A single radioactive peak corresponding to [18F]TIPS-F validates successful kinetic isotopic exchange.
- **Purification:** Purify the product using semi-preparative HPLC, collecting the [18F]TIPS-F fraction.
- **Validation Checkpoint 2 (Serum Stability):** Incubate an aliquot of the purified tracer in rat serum at 37°C for 120 minutes. Re-analyze via radio-HPLC. A >95% retention of the parent

peak confirms the steric shielding is functioning correctly, validating the batch for bioconjugation[1].



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Caption: Microfluidic radiosynthesis and bioconjugation workflow for [18F]TIPS-F.

Protocol 2: SuFEx Bioconjugation Workflow

- **Substrate Preparation:** Prepare a 10 µM solution of the target peptide/protein (containing a reactive tyrosine or engineered amine) in a compatible buffer (e.g., PBS, pH 7.4).
- **Conjugation:** Add the purified [18F]TIPS-F (or cold TIPS-F for assay development) to the protein solution. Due to the lipophilicity of TIPS-F, up to 10% DMSO may be required as a co-solvent.
- **Catalysis:** Because the TIPS group is highly hindered, spontaneous reaction at pH 7.4 is slow. Introduce a mild SuFEx catalyst or adjust the pH to 8.5 to deprotonate the target tyrosine, increasing its nucleophilicity.

- Incubation & Monitoring: Incubate at 37°C for 30 minutes. Monitor the reaction progress via radio-TLC (for 18F) or LC-MS (for cold assays).
- Isolation: Purify the final radiolabeled bioconjugate using size-exclusion chromatography (SEC) or a PD-10 desalting column to remove unreacted [18F]TIPS-F and catalyst.

References

- PubChem Compound Summary for CID 13507838 (CAS 101803-62-7) National Center for Biotechnology Information (NCBI) URL:[[Link](#)]
- Sulfur - fluorine bond in PET radiochemistry Pascali, G., et al. (2017). EJNMMI Radiopharmacy and Chemistry. URL:[[Link](#)]

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